

# Physicochemical Properties of MMDPPA Solid Powder: A Technical Guide

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## Compound of Interest

Compound Name: *Mmdppa*

Cat. No.: *B050172*

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## Introduction

$\alpha$ -methyl-1,3-benzodioxole-5-propanamide (**MMDPPA**) is a chemical compound primarily recognized as a precursor in the synthesis of 3,4-methylenedioxyamphetamine (MDA), a controlled substance with stimulant and psychedelic effects[1][2][3]. This document provides a comprehensive overview of the known physicochemical properties of **MMDPPA** in its solid powder form, intended for research, forensic, and drug development applications. The physiological and toxicological properties of **MMDPPA** itself are not well-characterized[4].

## Chemical Identity and Properties

**MMDPPA** is categorized as an analytical reference standard and an amphetamine-related compound[1].

Property	Value	Source
Formal Name	$\alpha$ -methyl-1,3-benzodioxole-5-propanamide	[1]
Synonyms	MDA 2-amido analog, MMDPPA	[1][2]
IUPAC Name	3-(1,3-benzodioxol-5-yl)-2-methylpropanamide	[5]
CAS Number	858215-05-1	[1]
Molecular Formula	C <sub>11</sub> H <sub>13</sub> NO <sub>3</sub>	[1]
Molecular Weight	207.2 g/mol	[1]
Exact Mass	207.08954328 Da	[5]
Elemental Analysis	C: 63.76%, H: 6.32%, N: 6.76%, O: 23.16%	[2]
Appearance	A crystalline solid, Solid powder	[1][2]
Purity	≥98%	[1]
Stability	≥ 4 years (when stored at -20°C)	[1]

## Solubility

The solubility of **MMDPPA** has been determined in various solvents.

Solvent	Solubility	Source
DMF	30 mg/mL	[1]
DMSO	25 mg/mL	[1]
Ethanol	10 mg/mL	[1]
PBS (pH 7.2)	0.2 mg/mL	[1]

## Spectroscopic and Analytical Data

MMDPPA has been characterized by various analytical techniques.

Technique	Key Findings and Data	Source
GC-MS	Molecular ion (M <sup>+</sup> ) at m/z 207. Key fragments at m/z 192 (M-CH <sub>3</sub> ) <sup>+</sup> , 162 (M-HCONH <sub>2</sub> ) <sup>+</sup> , 135 (3,4-methylenedioxybenzyl tropylium ion), 105, and 77.	[6]
GC-IRD	N-H stretching modes at 3549 cm <sup>-1</sup> (anti-symmetric) and 3430 cm <sup>-1</sup> (symmetric). Amide I C=O stretch at 1728 cm <sup>-1</sup> and Amide II N-H wag at 1589 cm <sup>-1</sup> .	[6]
IR (ATR)	Indicates the presence of an amide group.	[6]
NMR	<sup>1</sup> H and <sup>13</sup> C NMR spectra confirm the structure of α-methyl-3,4-methylenedioxyphenylpropionamide. The <sup>13</sup> C spectrum shows a characteristic carbonyl peak from the amide group at 178 ppm.	[6][7]

## Experimental Protocols

### Synthesis of MDA from MMDPPA (Hofmann Rearrangement)

MMDPPA serves as a direct precursor in the synthesis of MDA via the Hofmann Rearrangement[3][6].

#### Materials:

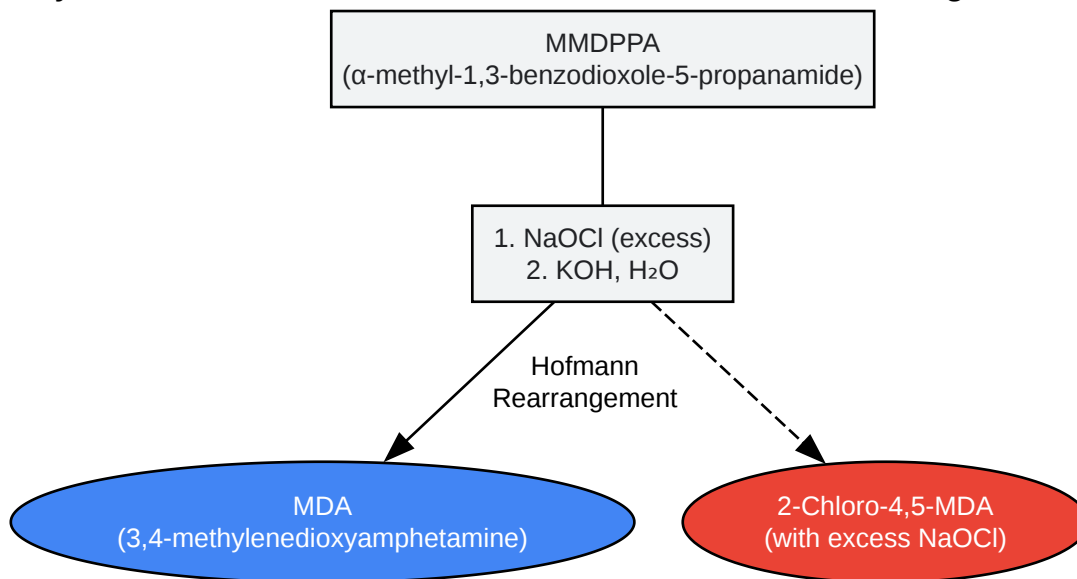
- **MMDPPA** (recrystallized from aqueous ethanol)[6]
- Sodium hypochlorite solution (e.g., bleach, nominally 5.25%)[6]
- Potassium hydroxide solution[6]

#### Procedure:

- A portion of **MMDPPA** powder is added to an excess of sodium hypochlorite solution at 0°C[6].
- The mixture is allowed to warm to room temperature[6].
- The temperature of the mixture is slowly increased to 50°C[6].
- An aqueous solution of potassium hydroxide is slowly added.
- After the amide has completely dissolved, the reaction temperature is raised to between 75°C and 80°C and held for 30 minutes[6].

Note: The use of excess hypochlorite can lead to the formation of 2-chloro-4,5-methylenedioxyamphetamine as an unexpected byproduct[3][6].

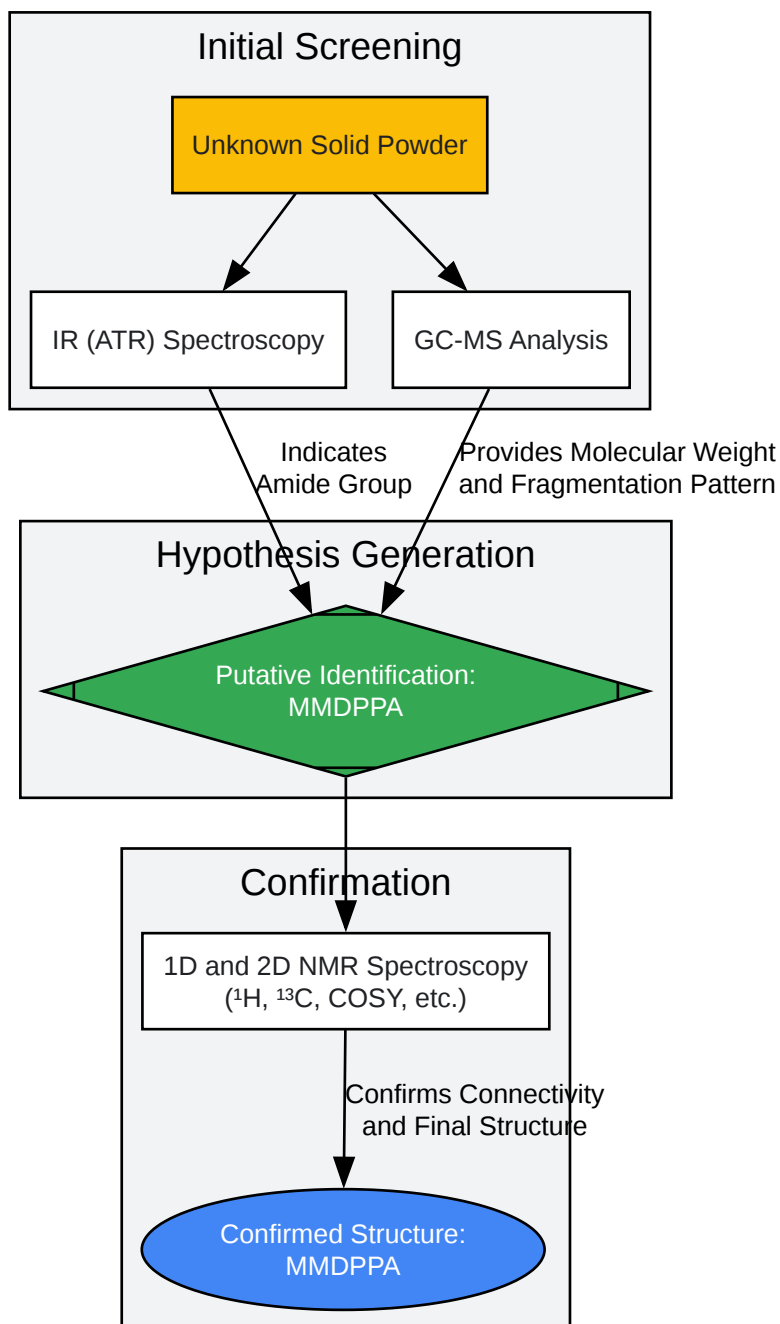
## Synthesis of MDA from MMDPPA via Hofmann Rearrangement

[Click to download full resolution via product page](#)Synthesis of MDA from **MMDPPA**.

## Analytical Workflow for **MMDPPA** Identification

The identification of **MMDPPA** from an unknown sample typically involves a multi-step analytical approach.

## Analytical Workflow for MMDPPA Identification



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Workflow for identifying **MMDPPA**.

## Mechanism of Action and Biological Activity

**MMDPPA** is primarily known as a synthetic precursor to MDA[1][2]. There is no readily available information on the specific signaling pathways or biological activities of **MMDPPA** itself. The pharmacological effects of its product, MDA, are well-documented and involve interaction with serotonin, dopamine, and norepinephrine transporters, leading to their release[8][9]. MDA acts as a serotonin-norepinephrine-dopamine releasing agent (SNDRA) and also shows agonist activity at serotonin 5-HT<sub>2</sub> receptors[9].

## Storage and Stability

**MMDPPA** should be stored at -20°C for long-term stability, where it is stable for at least four years[1]. For short-term storage (days to weeks), it can be kept at 0-4°C in a dry, dark place[2]. The compound is shipped at ambient temperature as a non-hazardous chemical and is stable for several weeks during ordinary shipping[2].

## Conclusion

This technical guide summarizes the currently available physicochemical data for **MMDPPA** solid powder. While key identifiers, solubility, and analytical data are established, further research would be beneficial to determine other fundamental properties such as its melting point, pKa, and detailed crystal structure. The primary significance of **MMDPPA** lies in its role as a precursor in the synthesis of MDA, a compound of interest in forensic and neuropharmacological research.

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- To cite this document: BenchChem. [Physicochemical Properties of MMDPPA Solid Powder: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050172#physicochemical-properties-of-mmdppa-solid-powder]

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